

Technical Guide: Certificate of Analysis for 2-Methoxybenzoic acid-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxybenzoic acid-13C6

Cat. No.: B15143581

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control and analytical specifications for **2-Methoxybenzoic acid-13C6**. The data presented herein is representative of a typical Certificate of Analysis (COA) for this isotopically labeled compound, intended to provide researchers with a clear understanding of its quality attributes.

Compound Information

Parameter	Specification
Product Name	2-Methoxybenzoic acid-13C6
Synonyms	o-Anisic acid-13C6, Salicylic acid methyl ether-13C6
Appearance	White to off-white solid
Molecular Formula	$^{13}\text{C}_6\text{C}_2\text{H}_8\text{O}_3$
Molecular Weight	158.18 g/mol
CAS Number	Not available (labeled compound)

Analytical Specifications and Results

The following table summarizes the typical analytical tests performed to ensure the quality and purity of **2-Methoxybenzoic acid-13C6**.

Test	Method	Specification	Representative Results
Chemical Purity	HPLC	≥98.0%	99.5%
Isotopic Enrichment	Mass Spectrometry	≥99 atom % ¹³ C	99.2 atom % ¹³ C
Identity	¹ H NMR, ¹³ C NMR, MS	Conforms to structure	Conforms
Residual Solvents	GC-MS	≤0.5%	Meets specification
Water Content	Karl Fischer Titration	≤0.5%	0.2%

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent.
- Column: C18, 4.6 x 150 mm, 5 μm.
- Mobile Phase: A gradient of Acetonitrile and Water (with 0.1% Formic Acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 μL.
- Procedure: A sample of the material is dissolved in the mobile phase and injected into the HPLC system. The peak area of the main component is compared to the total peak area to determine the chemical purity.

Mass Spectrometry (MS) for Isotopic Enrichment and Identity

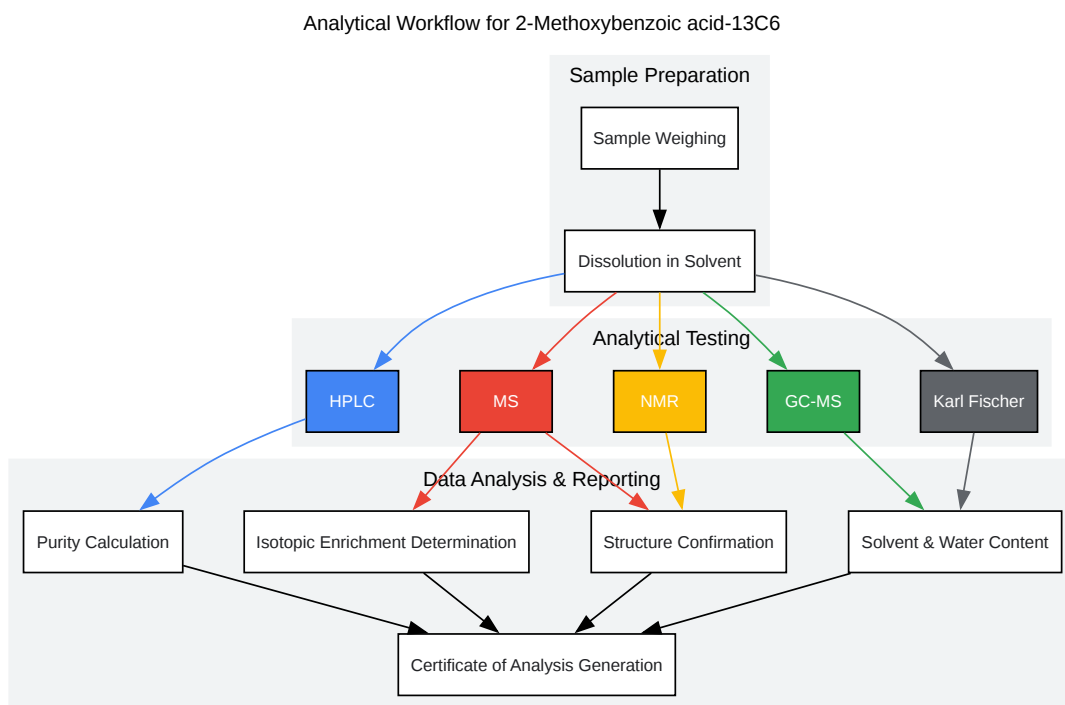
- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Mode: Electrospray Ionization (ESI), negative mode.
- Data Acquisition: Full scan mode to determine the molecular weight and isotopic distribution.
- Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) is measured. The isotopic enrichment is calculated by comparing the intensities of the peaks corresponding to the fully ^{13}C -labeled molecule and any unlabeled or partially labeled species.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity

- Instrumentation: 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Techniques: ^1H NMR and ^{13}C NMR spectra are acquired.
- Procedure: A small amount of the sample is dissolved in the deuterated solvent. The resulting spectra are analyzed to confirm the chemical structure and the position of the isotopic labels.

Visualizations

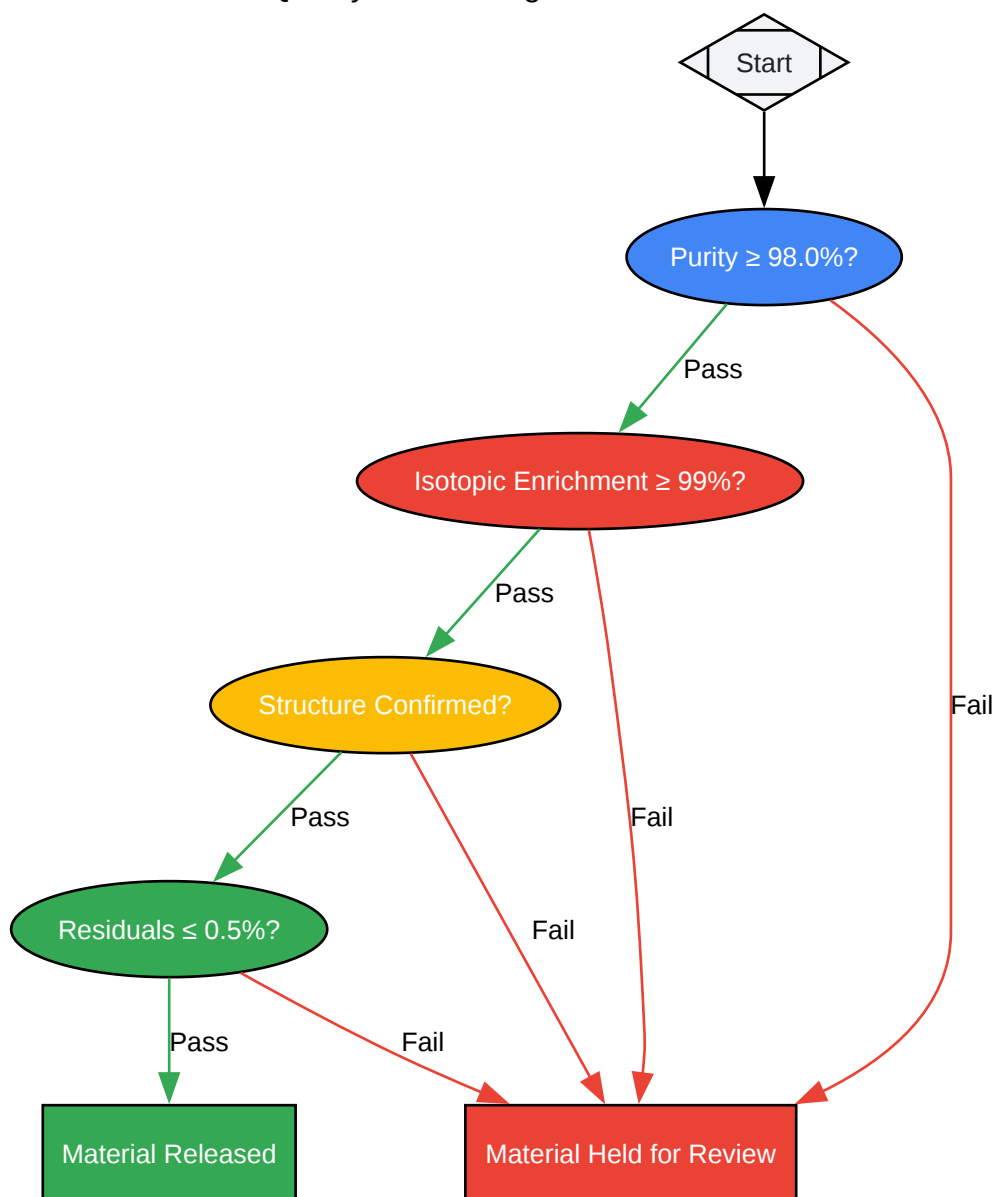
The following diagrams illustrate the analytical workflow and the logical relationship of the quality control tests.



[Click to download full resolution via product page](#)

Caption: Analytical workflow from sample preparation to COA generation.

Quality Control Logic for Release



[Click to download full resolution via product page](#)

Caption: Decision logic for material release based on QC tests.

- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 2-Methoxybenzoic acid- $^{13}\text{C}_6$]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15143581#2-methoxybenzoic-acid-13c6-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com